

Theoretical & Practical Guide: 3-(Chlorosulfonyl)-4-methoxybenzoic Acid

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-(Chlorosulfonyl)-4-methoxybenzoic acid

CAS No.: 50803-29-7

Cat. No.: B1587561

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CAS Number: 50803-29-7 Molecular Formula: $C_8H_7ClO_5S$ Molecular Weight: 250.66 g/mol

IUPAC Name: 3-(Chlorosulfonyl)-4-methoxybenzoic acid^[1]^[2]

Part 1: Molecular Architecture & Electronic Theory

Electronic Structure & Reactivity Indices

The unique reactivity of 3-(chlorosulfonyl)-4-methoxybenzoic acid arises from the interplay between the electron-donating methoxy group ($-OCH_3$) and the strongly electron-withdrawing chlorosulfonyl group ($-SO_2Cl$) and carboxylic acid ($-COOH$).

- Hammett Electronic Effects: The methoxy group at position 4 exerts a strong resonance donating effect (

), significantly enriching the

-electron density of the aromatic ring. However, the chlorosulfonyl group at position 3 is a potent electron-withdrawing group (

), creating a localized electrophilic center at the sulfur atom.

- Frontier Molecular Orbitals (FMO):
 - LUMO (Lowest Unoccupied Molecular Orbital): Concentrated primarily on the sulfur atom of the $-\text{SO}_2\text{Cl}$ group. This dictates that nucleophilic attack (e.g., by amines) will occur preferentially at the sulfonyl center rather than the carbonyl carbon of the carboxylic acid.
 - HOMO (Highest Occupied Molecular Orbital): Distributed across the aromatic ring, modulated by the methoxy oxygen lone pairs.

Chemoselectivity Principles

The molecule possesses two electrophilic sites. Theoretical modeling and empirical data establish a clear hierarchy of reactivity:

- Sulfonyl Chloride ($-\text{SO}_2\text{Cl}$): Highly reactive toward nucleophiles (amines, alcohols) via an $\text{S}_\text{N}2$ -like mechanism at sulfur. The leaving group ability of chloride (Cl^-) combined with the high positive character of sulfur makes this the primary reaction site.
- Carboxylic Acid ($-\text{COOH}$): Significantly less reactive toward nucleophilic substitution without prior activation (e.g., conversion to acid chloride or coupling agents).

Implication for Synthesis: Derivatization strategies can selectively target the sulfonamide formation while leaving the carboxylic acid intact for subsequent transformations.

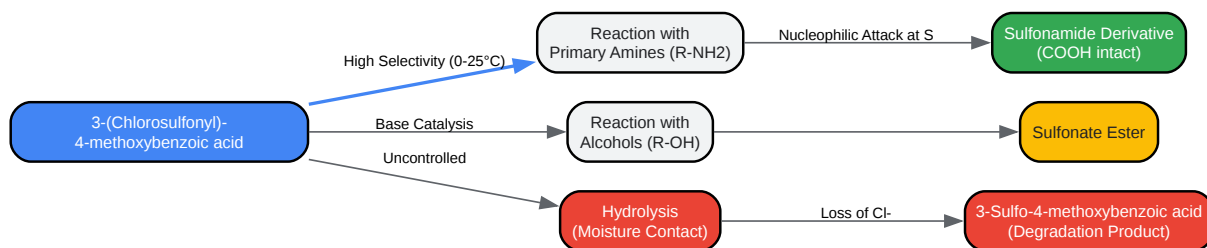
Part 2: Physicochemical Profile

The following data summarizes the physical and chemical properties derived from experimental benchmarks and predictive modeling (ACD/Labs, EPI Suite).

Property	Value / Range	Note
Appearance	White to off-white crystalline solid	Hygroscopic
Melting Point	175°C – 180°C (Predicted)	Decomposes upon melting
Boiling Point	~428°C (at 760 mmHg)	Theoretical extrapolation
Density	1.56 ± 0.1 g/cm ³	High density due to sulfur/chlorine
pKa (Acid)	3.8 – 4.0 (COOH)	Slightly stronger than p-anisic acid due to -SO ₂ Cl
LogP	1.85 (Predicted)	Moderate lipophilicity
Solubility	Soluble in DMSO, DMF, EtOAc; Hydrolyzes in Water	Moisture Sensitive

Part 3: Synthetic Utility & Reactivity Pathways

The following diagram illustrates the divergent reactivity pathways available to this scaffold. The "Chemoselective Node" highlights the ability to differentiate between the sulfonyl and carbonyl centers.



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Figure 1: Chemoselective reactivity pathways. Note the high selectivity for amine coupling at the sulfonyl group.

Part 4: Experimental Protocols

Synthesis of 3-(Chlorosulfonyl)-4-methoxybenzoic Acid

Objective: Preparation from p-anisic acid via electrophilic aromatic substitution. Scale: Laboratory (10g – 50g scale).

Reagents:

- 4-Methoxybenzoic acid (p-Anisic acid) [CAS: 100-09-4][\[3\]](#)
- Chlorosulfonic acid (

) [Excess, acts as solvent & reagent]
- Thionyl chloride (

) [Optional, for activating COOH if bis-chloride is desired]

Protocol:

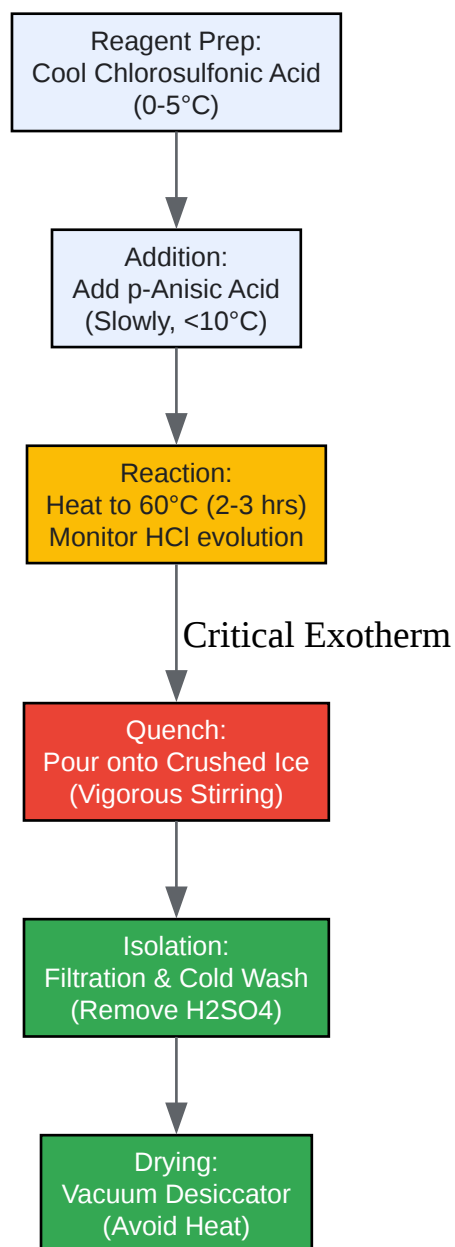
- Setup: Equip a 250 mL 3-neck round-bottom flask with a mechanical stirrer, a pressure-equalizing addition funnel, and a gas outlet connected to a dilute NaOH scrubber (to neutralize HCl gas).
- Charging: Charge Chlorosulfonic acid (5.0 equiv) into the flask. Cool to 0–5°C using an ice-salt bath.
- Addition: Slowly add p-Anisic acid (1.0 equiv) portion-wise over 30 minutes. Critical: Maintain temperature <10°C to prevent uncontrolled exotherms.
- Reaction: Remove the ice bath. Allow the mixture to warm to room temperature, then heat to 60°C for 2–3 hours. The evolution of HCl gas indicates reaction progress.
- Quench (Hazardous Step): Cool the reaction mixture to room temperature. Pour the reaction mass slowly and carefully onto crushed ice (10x weight of acid) with vigorous stirring.
 - Safety Note: This step is highly exothermic. Do not add ice to the acid; always add acid to ice.

- Isolation: The product precipitates as a white/off-white solid. Filter immediately using a sintered glass funnel.
- Purification: Wash the filter cake with ice-cold water (3x) to remove residual sulfuric acid. Dry under high vacuum over
. Do not heat while wet to avoid hydrolysis.

Handling & Stability

- Storage: Store at 2–8°C under an inert atmosphere (Argon/Nitrogen).
- Stability: The compound hydrolyzes rapidly in moist air to form the sulfonic acid derivative.
- Monitoring: Check purity via HPLC (dry solvent system) or ^1H -NMR (in DMSO- d_6 or CDCl_3).
 - NMR Diagnostic: Look for the disappearance of the carboxylic proton if esterified, or shifts in the aromatic region relative to p-anisic acid (deshielding at pos. 2 due to SO_2Cl).

Part 5: Synthesis Workflow Visualization



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Figure 2: Step-by-step synthesis workflow for the chlorosulfonation of p-anisic acid.

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- To cite this document: BenchChem. [Theoretical & Practical Guide: 3-(Chlorosulfonyl)-4-methoxybenzoic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1587561/docs#theoretical-practical-guide-3-chlorosulfonyl-4-methoxybenzoic-acid>]

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